Preparing Enmenol Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Enmenol*
Cat. No.:	*B15596415*

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Abstract

This document provides detailed application notes and protocols for the preparation, storage, and use of a stock solution of the hypothetical research compound **Enmenol** in Dimethyl Sulfoxide (DMSO). The following guidelines are based on established laboratory practices for handling small molecules in drug discovery and development. These protocols are intended to ensure the accurate and reproducible use of **Enmenol** in various experimental settings.

Introduction

Enmenol is a novel small molecule inhibitor under investigation for its potential therapeutic effects. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream applications such as cell-based assays and biochemical screens. DMSO is a powerful and widely used polar aprotic solvent that can dissolve a broad range of polar and nonpolar compounds.[1][2][3] Its miscibility with water and many organic solvents makes it a suitable vehicle for preparing high-concentration stock solutions of compounds for in vitro and in vivo studies.[3][4] However, careful handling and consideration of its properties are essential to maintain the integrity of the compound and the validity of the experimental results.

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Data Presentation

The following table summarizes the key quantitative data for the preparation and handling of **Enmenol** stock solutions in DMSO.

Parameter	Value	Units	Notes
Enmenol Properties			
Molecular Weight	350.4	g/mol	(Hypothetical)
Purity	>98	%	(Hypothetical)
Solubility			
Solubility in DMSO	≥ 50	mg/mL	(Hypothetical)
≥ 142.7	mM	(Hypothetical)	
Stock Solution			
Recommended Concentration	10 - 50	mM	
Storage Temperature	-20 or -80	°C	[5]
Short-term Stability (in solvent at -20°C)	~1	month	[5][6]
Long-term Stability (in solvent at -80°C)	~6	months - 1 year	[5][6]
Working Solution			
Recommended Final DMSO Concentration (in vitro)	< 0.5% (preferred ≤ 0.1%)	v/v	To avoid solvent-induced cytotoxicity.[5][7]
Recommended Final DMSO Concentration (in vivo)	≤ 2%	v/v	To minimize toxicity in animal models.[5]

Experimental Protocols

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Materials

- **Enmenol** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Sterile, amber or foil-wrapped microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM **Enmenol** Stock Solution in DMSO

- Preparation: Work in a clean, designated area, such as a chemical fume hood, especially if the toxicity of **Enmenol** is unknown.[7] Ensure all materials are sterile.[7]
- Weighing **Enmenol**:
  - Tare a sterile, pre-labeled amber microcentrifuge tube or glass vial on a calibrated analytical balance.
  - Carefully weigh out the desired amount of **Enmenol** powder. For example, to prepare 1 mL of a 10 mM stock solution of **Enmenol** (hypothetical MW = 350.4 g/mol), weigh 3.504 mg of the compound.
    - Calculation:Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (mg) = 10 mmol/L x 0.001 L x 350.4 g/mol x 1000 mg/g = 3.504 mg
- Dissolving in DMSO:

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- Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **Enmenol**. For a 10 mM solution with 3.504 mg of **Enmenol**, add 1 mL of DMSO.
- Cap the vial securely.

- Solubilization:
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure that all solid material has dissolved.
  - If the compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication can be employed.[7] Allow the solution to return to room temperature before use.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.[5][6]
  - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[5]

Protocol for Preparing Working Solutions from Stock

- Thawing: Thaw a single aliquot of the **Enmenol** stock solution at room temperature.
- Dilution:
  - Perform serial dilutions of the stock solution in the appropriate cell culture medium or buffer to achieve the desired final concentration.
  - It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.[5]
  - Crucially, ensure the final concentration of DMSO in the working solution is below the toxic threshold for the experimental system (typically <0.5% for in vitro assays).[5][7]

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- Example Dilution: To prepare a 100 µM working solution from a 10 mM stock, you would perform a 1:100 dilution. For 1 mL of working solution, add 10 µL of the 10 mM stock to 990 µL of culture medium. This results in a final DMSO concentration of 0.1%.

- Negative Control: Always prepare a vehicle control containing the same final concentration of DMSO as the experimental samples to account for any solvent effects.[5]

Mandatory Visualizations

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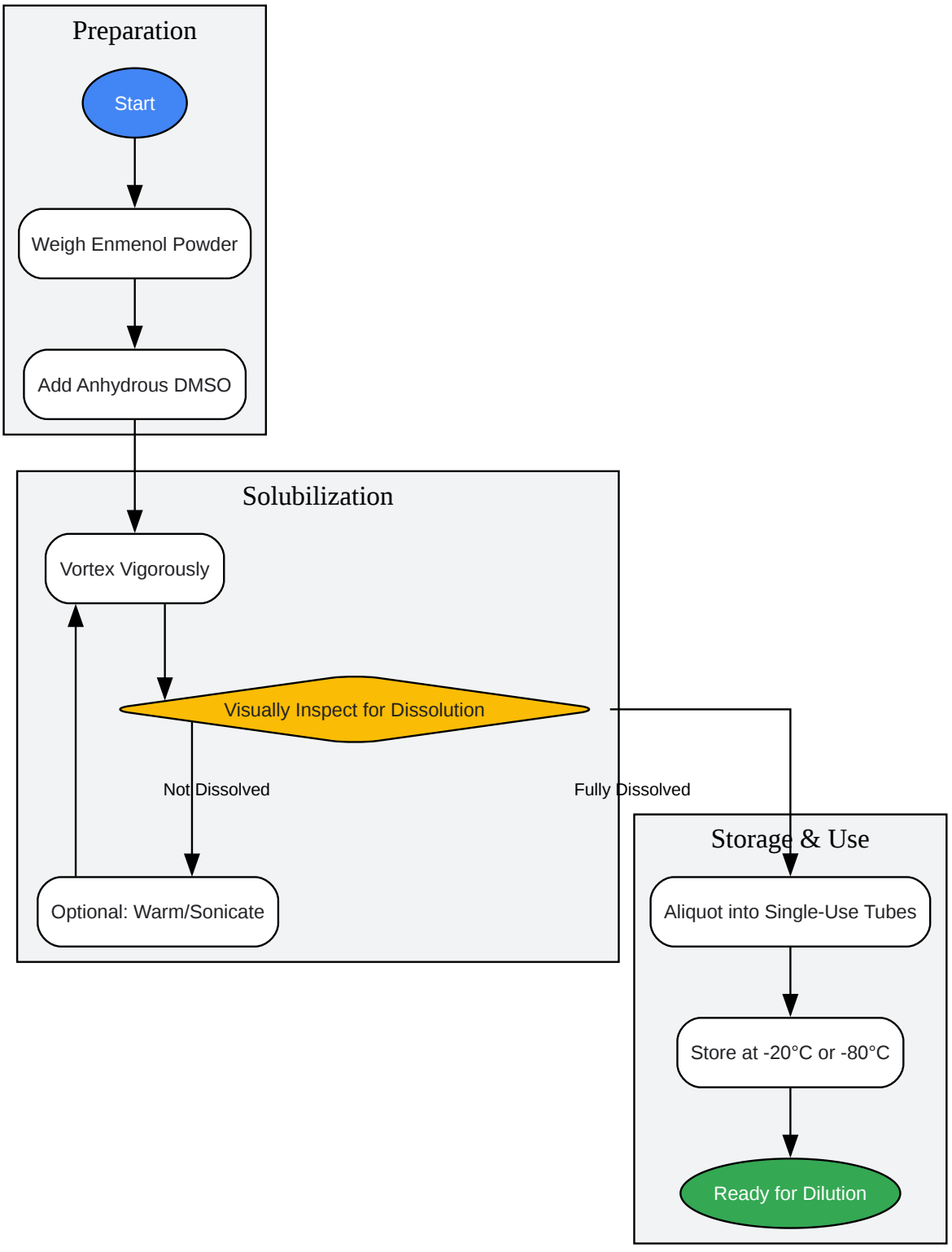

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Caption: Workflow for preparing **Enmenol** stock solution in DMSO.

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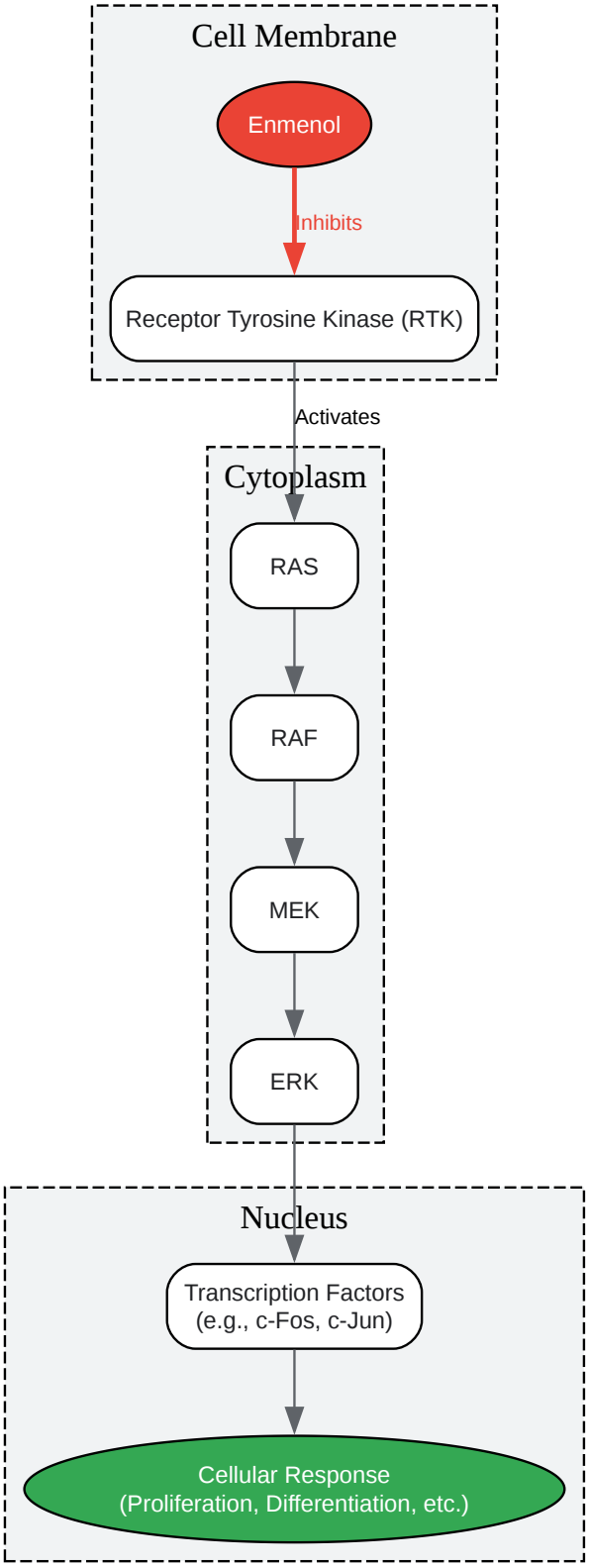

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Caption: Hypothetical signaling pathway inhibited by **Enmenol**.

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